

A Technical Guide to N-Boc-Cefprozil: Structure, Properties, and Synthetic Context

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Compound of Interest

Compound Name: *N*-Boc-Cefprozil

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This guide serves as a detailed technical resource for researchers, chemists, and drug development professionals, providing in-depth information on the chemical structure, molecular weight, and synthetic utility of **N-Boc-Cefprozil**.

Introduction: The Role of Amine Protection in Cephalosporin Synthesis

Cefprozil is a second-generation oral cephalosporin antibiotic effective against a range of Gram-positive and Gram-negative bacteria.^{[1][2][3]} Its bactericidal action stems from the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs).^{[1][3][4]} The chemical architecture of Cefprozil features a core β -lactam ring fused to a dihydrothiazine ring, with a critical side chain at the C-7 position: (2R)-2-amino-2-(4-hydroxyphenyl)acetyl.^{[1][5]}^[6] This side chain contains a primary amine group which is highly reactive.

In the multi-step synthesis of Cefprozil derivatives or in the development of novel analogues, this primary amine can interfere with desired chemical transformations at other sites of the molecule. To prevent such unwanted side reactions, the amine is temporarily "protected" with a chemical moiety that is stable under the planned reaction conditions but can be cleanly removed later. The tert-butoxycarbonyl group (Boc) is one of the most widely used protecting

groups for amines due to its stability and ease of removal under acidic conditions.^[7] **N-Boc-Cefprozil**, therefore, is the crucial intermediate where the side-chain amine of Cefprozil is protected by a Boc group.

Chemical Structure and Physicochemical Properties

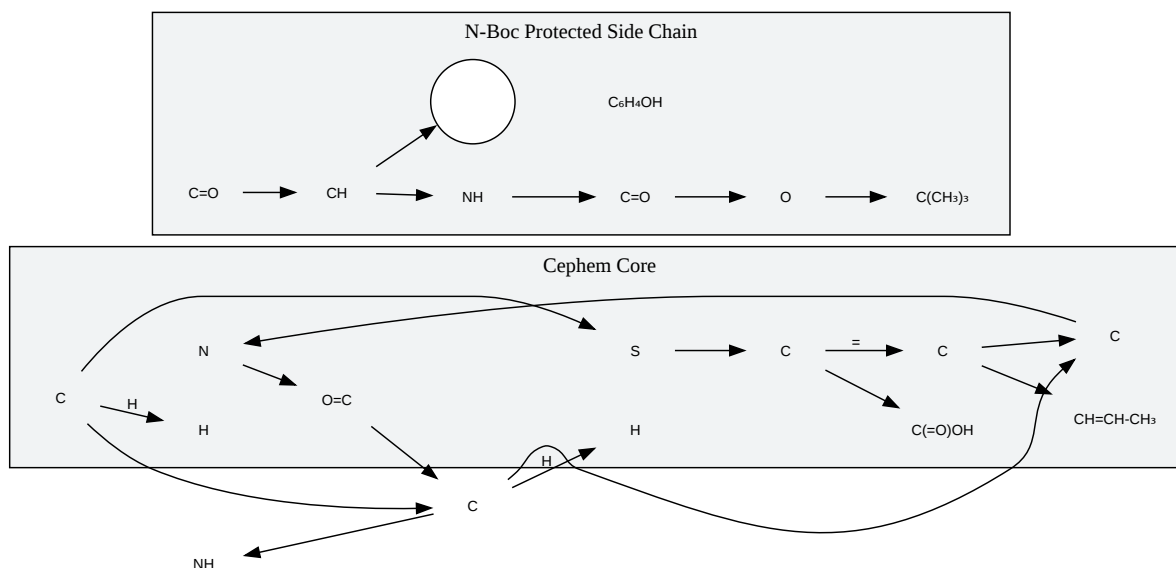
The introduction of the Boc group alters the parent molecule's structure, molecular formula, and molecular weight. The protection occurs specifically at the nitrogen atom of the amino group on the C-7 acyl side chain.

Structural Elucidation

The core structure of **N-Boc-Cefprozil** consists of:

- A Cephem Nucleus: A bicyclic system comprising a four-membered β -lactam ring fused to a six-membered dihydrothiazine ring.
- A Propenyl Group: Attached at the C-3 position of the dihydrothiazine ring. Cefprozil typically exists as a mixture of (Z) and (E) isomers, with the (Z)-isomer (cis) being the more biologically active component (~90%).^{[2][5][8]}
- A Protected Side Chain: Attached at the C-7 position is the N-(tert-butoxycarbonyl)-(R)-amino-(4-hydroxyphenyl)acetamido group. This is the defining feature of **N-Boc-Cefprozil**.

The systematic IUPAC name for the parent Cefprozil is (6R,7R)-7-[[[(2R)-2-amino-2-(4-hydroxyphenyl)acetyl]amino]-8-oxo-3-prop-1-enyl-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid].^{[1][6]} Consequently, the IUPAC name for **N-Boc-Cefprozil** is (6R,7R)-7-[[[(2R)-2-[(tert-butoxycarbonyl)amino]-2-(4-hydroxyphenyl)acetyl]amino]-8-oxo-3-(prop-1-en-1-yl)-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid].



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Caption: Chemical structure of **N-Boc-Cefprozil**.

Physicochemical Data

The addition of a Boc protecting group ($C_5H_9O_2$) to the parent Cefprozil molecule ($C_{18}H_{19}N_3O_5S$) results in the following properties. The molecular weight is calculated by adding the mass of the Boc group (101.12 g/mol) to the parent amine, which involves the removal of one hydrogen atom.

Property	Value	Source/Method
Parent Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₅ S	[1][3][9]
Parent Molecular Weight	389.43 g/mol	[1][3][9]
N-Boc Derivative Formula	C ₂₃ H ₂₇ N ₃ O ₇ S	Calculated
N-Boc Derivative Mol. Weight	489.54 g/mol	Calculated
Isomeric Form	Primarily a ~90:10 mixture of (Z) and (E) isomers	[2][5]

Synthetic Application and Workflow

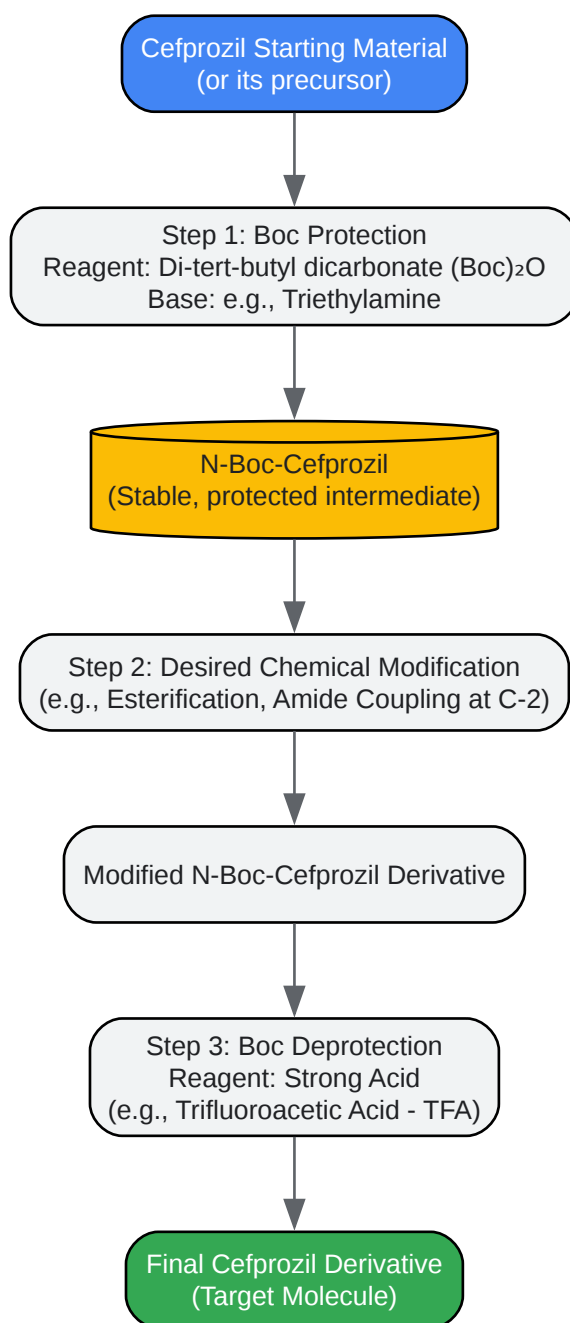
N-Boc-Cefprozil is not an end-product but a critical intermediate in chemical synthesis. The primary reason for its generation is to facilitate modifications elsewhere on the Cefprozil scaffold without interference from the nucleophilic side-chain amine.

Causality of Protection

- **Preventing N-Acylation:** When activating the carboxylic acid group for amide coupling, the unprotected primary amine could react with another molecule, leading to undesired polymerization or side-product formation.
- **Enabling C-Terminal Modification:** Protecting the amine allows for selective reactions at the C-2 carboxylic acid, such as esterification to create prodrugs, without competition from the amine.
- **Controlling Reaction Specificity:** It ensures that reagents intended for other parts of the molecule (e.g., the propenyl side chain or the phenolic hydroxyl group) do not react with the highly reactive amine.

General Experimental Workflow

The synthesis involving **N-Boc-Cefprozil** follows a logical protect-react-deprotect sequence. A patent describing the synthesis of Cefprozil outlines a similar strategy where a Boc-protected glycine derivative is coupled to the cephem core.[7] This underscores the industrial relevance of this protection strategy.



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Caption: Conceptual workflow for using **N-Boc-Cefprozil** in synthesis.

Conclusion

N-Boc-Cefprozil is a synthetically vital derivative of the antibiotic Cefprozil. Its calculated molecular weight of 489.54 g/mol and molecular formula of C₂₃H₂₇N₃O₇S reflect the addition of a tert-butoxycarbonyl protecting group to the side-chain amine. This protection is a cornerstone

strategy in medicinal chemistry, enabling chemists to perform specific and high-yield modifications on the complex cephalosporin scaffold. Understanding the structure and properties of this intermediate is essential for professionals engaged in the development of new cephalosporin-based therapeutic agents.

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